

An In-depth Technical Guide on the Safe Handling of 2-Isopropoxyphenol-d7

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Compound of Interest

Compound Name: 2-Isopropoxyphenol-d7

Cat. No.: B12403060

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **2-Isopropoxyphenol-d7**, a deuterated analog of 2-Isopropoxyphenol. While specific data for the deuterated form is limited, the safety profile is predominantly based on the non-deuterated parent compound. This document is intended for informational purposes and should not replace the official Safety Data Sheet (SDS) provided by the manufacturer.

Section 1: Chemical Identification and Properties

2-Isopropoxyphenol-d7 is a stable, isotopically labeled form of 2-isopropoxyphenol, which is a metabolite of the pesticide Propoxur.^[1] It is primarily used as an internal standard in analytical and research applications, such as in the development of methods to measure urinary phenolic metabolites of pesticides.^[2]

Table 1: Chemical and Physical Properties of 2-Isopropoxyphenol (Non-deuterated)

Property	Value	Source
Molecular Formula	C9H12O2	[2][3][4]
Molecular Weight	152.19 g/mol	[2][3][4]
CAS Number	4812-20-8	[2][3][4]
Appearance	Clear, light yellow to light red-brown liquid	[1][4]
Boiling Point	100-102 °C at 11 mmHg	[1][2][3]
Density	1.03 g/mL at 25 °C	[1][2]
Flash Point	88 °C (190.4 °F) - closed cup	[1][2][4]
Refractive Index	n20/D 1.514 (lit.)	[1][2]
Water Solubility	Soluble in water	[1][4]

Section 2: Hazard Identification and GHS Classification

Based on the non-deuterated form, 2-Isopropoxyphenol is classified as a hazardous substance.

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Code	Description
Skin Irritation	2	H315	Causes skin irritation
Eye Irritation	2A	H319	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335	May cause respiratory irritation

Source:[2][3][4][5]

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[1]
- Signal Word: Warning[1][2][3][4]
- Hazard Statements:
 - H315: Causes skin irritation.[3][5]
 - H319: Causes serious eye irritation.[3][5]
 - H335: May cause respiratory irritation.[3][5]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4][5]
 - P264: Wash skin thoroughly after handling.[6]
 - P271: Use only outdoors or in a well-ventilated area.[1][4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5][6]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[4]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5][6]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
 - P312: Call a POISON CENTER/doctor if you feel unwell.
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.[5]

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[5\]](#)

Section 3: Handling and Storage

As an analytical reference standard, proper handling and storage are crucial to maintain the integrity of **2-Isopropoxyphenol-d7** and ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[8\]](#) Wear appropriate personal protective equipment (PPE).[\[9\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[10\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[10\]](#)
- Avoid inhalation of vapors or mists.[\[6\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[4\]](#)[\[9\]](#)
- Protect from light, as some related compounds are photosensitive.[\[9\]](#)[\[11\]](#) Storing in amber vials is a good practice.[\[11\]](#)
- Store under an inert atmosphere.[\[1\]](#)
- For volatile compounds, it is often recommended to store them frozen to minimize evaporation.[\[11\]](#) However, for less volatile compounds, refrigeration may be sufficient.[\[11\]](#) If stored frozen, allow the solution to warm to room temperature and sonicate for 10-15 minutes to ensure all components are redissolved before use.[\[11\]](#)

Section 4: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Isopropoxyphenol-d7**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[9]	Protects against splashes that can cause serious eye irritation.
Skin Protection	Neoprene or butyl rubber gloves. A fully buttoned lab coat.[9]	Provides a barrier against skin contact which can cause irritation.[9]
Respiratory Protection	Use in a fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors may be necessary.	Prevents inhalation of vapors that can cause respiratory tract irritation.[12]

Section 5: First-Aid Measures

In case of exposure, immediate action is critical.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5][13]
- After Skin Contact: Immediately remove contaminated clothing.[13] Wash the affected area with plenty of soap and water for at least 15-20 minutes.[13] Seek medical attention if irritation develops or persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[8] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[13]

Section 6: Accidental Release Measures

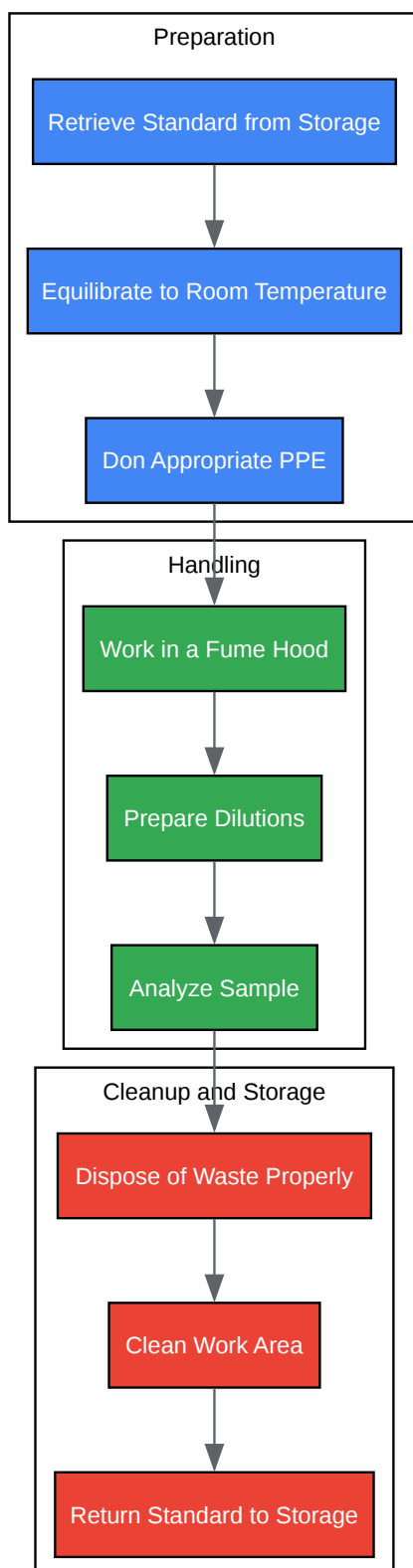
In the event of a spill, follow these procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with soap and water.
- Dispose of the waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.^[6]

Section 7: Experimental Protocols and Visualization

As **2-Isopropoxyphenol-d7** is primarily an analytical standard, there are no specific "experimental protocols" in the traditional sense. Its use is dictated by the analytical method being developed or performed. However, a general workflow for the safe handling and use of such a standard can be visualized.

General Workflow for Handling an Analytical Standard



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